

A Researcher's Guide to Selecting Chitotriose Trihydrochloride: A Comparative Analysis

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Compound of Interest

Compound Name: Chitotriose Trihydrochloride

Cat. No.: B15587819

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For researchers, scientists, and drug development professionals, the quality and consistency of reagents are paramount. **Chitotriose trihydrochloride**, a key substrate in the study of chitinase enzymes and a compound of interest in immunology and drug development, is available from numerous suppliers. This guide provides a comparative analysis of **Chitotriose Trihydrochloride** from various commercial sources based on publicly available data and outlines a framework of experimental protocols for independent verification.

Supplier Specification Overview

The selection of a suitable supplier often begins with a comparison of product specifications. While this data is provided by the manufacturer and not independently verified in this guide, it offers a crucial first-look at product quality. Key parameters include purity, appearance, and storage conditions.

Supplier	Catalog Number / Ref.	Purity	Analytical Method	Appearance	CAS Number	Storage Temp.
Chem-Impex	-	≥85%	qNMR	White to almost white powder to crystal	117436-78-9	2 - 8 °C
-	≥98%	HPLC	White to almost white powder or flocculus	41708-93-4	-20 °C	
Tokyo Chemical Industry (TCI)	C2642	>85.0%	qNMR	White to Almost white powder to crystal	117436-78-9	-
BOC Sciences	-	≥98%	HPLC	-	41708-93-4 (free base)	-
Matexcel	COOS-002	>98%	-	Off-white to pale yellow powder or flocculent lyophilisate	41708-93-4	Room temp.
MedchemExpress	HY-N7697E	-	-	-	117436-78-9	-
MyBioSource	MBS5799188	-	-	-	-	-
CymitQuima	3B-C2642	>85.0%	qNMR	White to Almost white	117436-78-9	-

(distributor
for TCI)

powder to
crystal

Note: This table is compiled from data available on supplier websites as of late 2025. Researchers should always refer to the most current certificate of analysis (CoA) from the supplier for lot-specific data. Some suppliers list different CAS numbers which may refer to the hydrate or free base forms.

Experimental Protocols for Independent Verification

Beyond

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